

A Comprehensive Technical Guide to the Physical Properties of Dimethyl Sulfite

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Compound of Interest

Compound Name: Dimethyl sulfite

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Introduction

Dimethyl sulfite ((CH₃O)₂SO), a sulfite ester, is a colorless liquid utilized as an additive in some polymers to prevent oxidation and is explored as a potentially useful high-energy battery electrolyte solvent.^[1] Its distinct physical properties are crucial for its application in various chemical syntheses and industrial processes. This guide provides an in-depth overview of the core physical characteristics of **dimethyl sulfite**, detailed experimental protocols for their measurement, and visualizations of relevant chemical and experimental workflows.

Physical Properties of Dimethyl Sulfite

The quantitative physical properties of **dimethyl sulfite** are summarized in the table below for easy reference and comparison. These values have been compiled from various chemical data sources.

Property	Value
Molecular Formula	C ₂ H ₆ O ₃ S
Molecular Weight	110.13 g/mol [1][2][3][4]
Appearance	Clear, colorless to light yellow liquid[1][2][3][5]
Density	1.294 g/mL at 25 °C[6][7][8][9]
	1.290 g/mL[2][4]
Boiling Point	126-127 °C[2][6][7][8]
	126 °C[1][4][5]
Melting Point	0 °C[8]
Refractive Index (n ₂₀ /D)	1.4085 to 1.4105[2][10]
	1.410[7][9]
	1.409[4]
Flash Point	30 °C (closed cup)[2][11]
	38 °C (closed cup)[6][7]
Vapor Pressure	14.4 mmHg at 25 °C[8][12]
Solubility	Very soluble in water[2][5]. Soluble in DMF, slightly soluble in nonpolar solvents.[2]
Surface Tension	34.23 dyn/cm[4]
Dipole Moment	2.84 D[4]

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physical properties of liquid **dimethyl sulfite**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure. The Thiele tube method is a common and efficient technique for this measurement.

[13]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), rubber band, heating oil (e.g., mineral oil), and a heat source (Bunsen burner).
- Procedure:
 - Fill the Thiele tube with heating oil to a level just above the top of the side arm.
 - Place a small amount (approx. 0.5 mL) of **dimethyl sulfite** into the small test tube.
 - Insert the capillary tube, sealed end up, into the **dimethyl sulfite** sample.
 - Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.
 - Suspend the thermometer and sample assembly in the Thiele tube, ensuring the sample is immersed in the oil.[13]
 - Gently heat the side arm of the Thiele tube with a small flame. This design promotes convection, ensuring uniform heating of the oil bath.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the temperature is just above the boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[14]

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, or specific gravity bottle, is used for precise density measurements of liquids.^{[11][15]}

- Apparatus: Pycnometer (a glass flask with a close-fitting stopper containing a capillary tube), analytical balance, and a constant temperature water bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance (m_1).
 - Fill the pycnometer with distilled water of a known temperature and density. Insert the stopper, allowing excess water to exit through the capillary. Ensure no air bubbles are trapped.
 - Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) to allow it to reach thermal equilibrium.
 - Remove the pycnometer, carefully dry the exterior, and weigh it (m_2).
 - Empty and dry the pycnometer completely.
 - Fill the pycnometer with **dimethyl sulfite**, and repeat steps 3-5 to obtain the weight of the pycnometer filled with the sample (m_3).
 - Calculation:
 - Mass of water = $m_2 - m_1$
 - Volume of pycnometer (at 25 °C) = (Mass of water) / (Density of water at 25 °C)
 - Mass of **dimethyl sulfite** = $m_3 - m_1$
 - Density of **dimethyl sulfite** = (Mass of **dimethyl sulfite**) / (Volume of pycnometer)

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and is measured using an Abbe refractometer.^{[6][16]}

- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically a sodium lamp or white light with a compensator), and a dropper.
- Procedure:
 - Ensure the refractometer prisms are clean and dry.
 - Calibrate the instrument using a standard sample with a known refractive index, such as distilled water ($n_D = 1.3330$ at $20\text{ }^{\circ}\text{C}$).^[6]
 - Connect the refractometer to a constant temperature water bath set to the desired temperature (e.g., $20\text{ }^{\circ}\text{C}$). Allow time for the prisms to equilibrate.
 - Using a clean dropper, place 2-3 drops of **dimethyl sulfite** onto the surface of the measuring prism.
 - Close the hinged prism assembly gently. The liquid will form a thin film between the two prisms.
 - Look through the eyepiece and adjust the light source and mirror for optimal illumination.
 - Rotate the coarse adjustment knob until the light and dark fields appear in the field of view.
 - If color fringes are visible at the borderline, turn the compensator knob until the boundary becomes a sharp, achromatic line.
 - Turn the fine adjustment knob to center the sharp boundary line precisely on the crosshairs of the eyepiece.
 - Read the refractive index value directly from the instrument's scale.

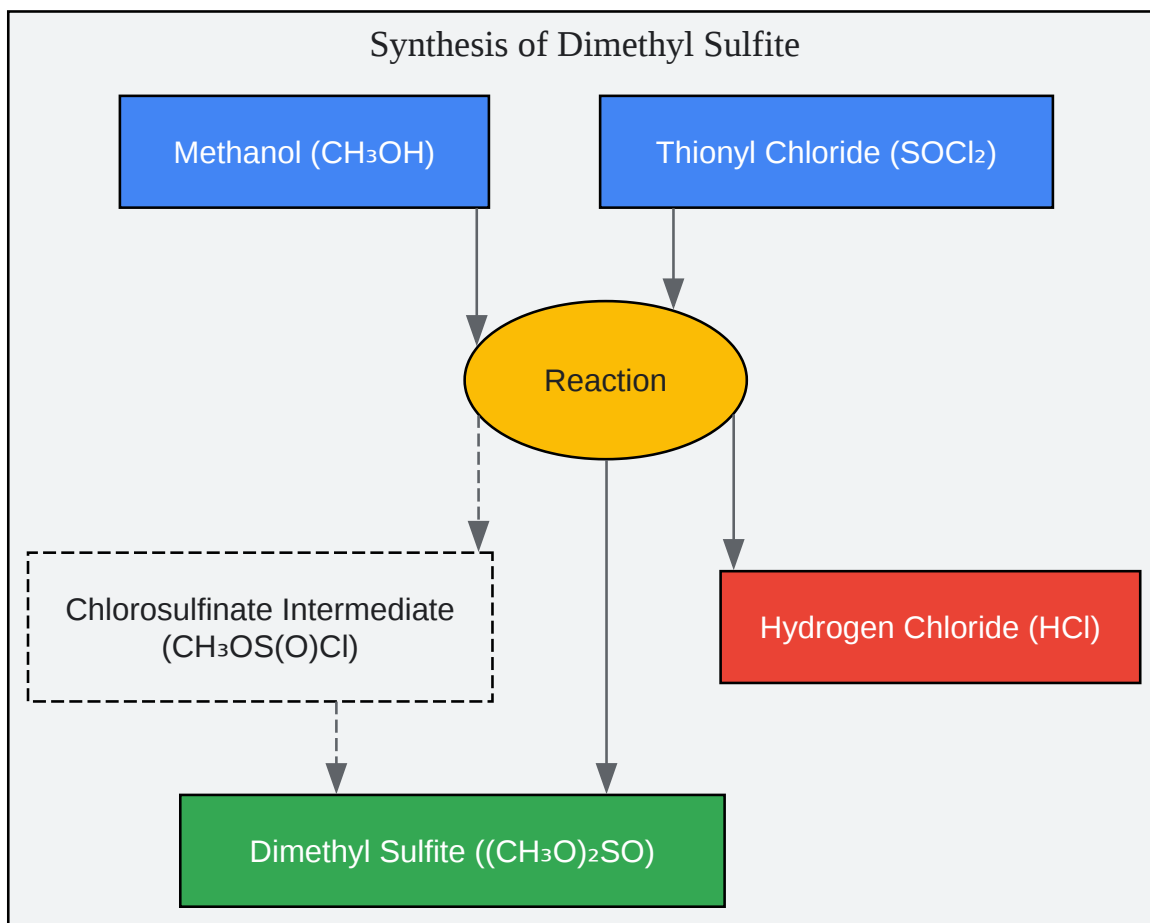
Determination of Viscosity (Ostwald Viscometer)

Viscosity is a measure of a fluid's resistance to flow. The Ostwald viscometer, a type of capillary viscometer, is commonly used to measure the viscosity of liquids.^{[4][7]}

- Apparatus: Ostwald viscometer, constant temperature water bath, stopwatch, pipette, and a suction bulb.
- Procedure:
 - Clean and dry the viscometer thoroughly.
 - Mount the viscometer vertically in a constant temperature water bath.
 - Using a pipette, introduce a precise volume of a reference liquid (e.g., water) into the larger bulb of the viscometer.
 - Allow the viscometer to reach thermal equilibrium with the bath (at least 30 minutes).^[7]
 - Using a suction bulb, draw the liquid up through the capillary tube until the meniscus is above the upper timing mark (E).
 - Release the suction and accurately measure the time (t_1) it takes for the meniscus to fall from the upper mark (E) to the lower mark (F).
 - Repeat the measurement several times to ensure consistency.
 - Clean and dry the viscometer, then repeat the entire procedure with **dimethyl sulfite** to obtain its flow time (t_2).
 - Calculation: The viscosity of the unknown liquid (η_2) can be calculated relative to the reference liquid (η_1) using the following formula, provided the densities (ρ_1 and ρ_2) are known:
 - $\eta_2 / \eta_1 = (\rho_2 * t_2) / (\rho_1 * t_1)$

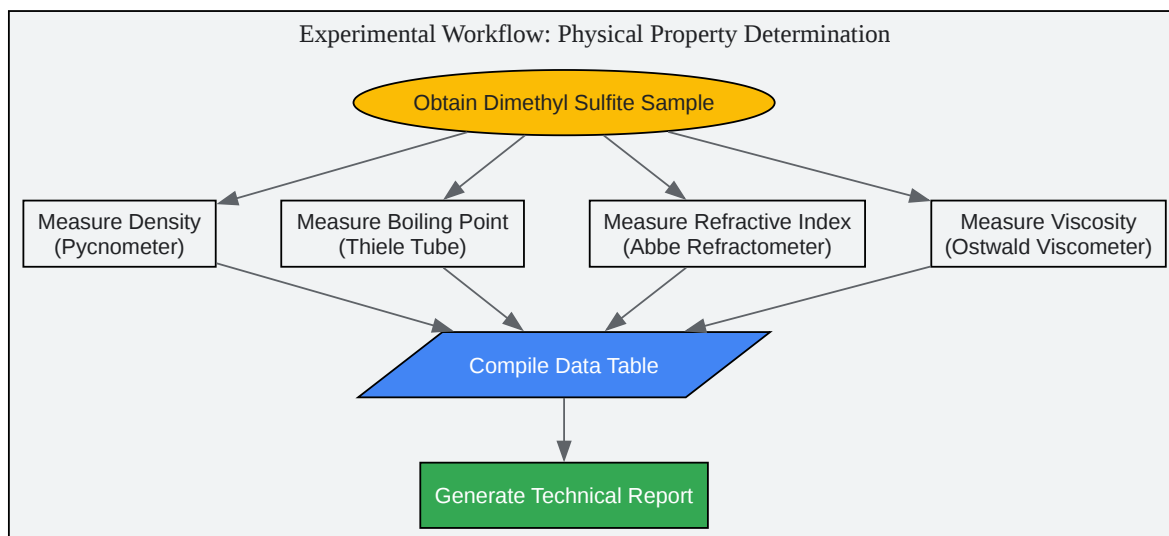
Visualizations

The following diagrams illustrate key processes and relationships relevant to the study of **dimethyl sulfite**.



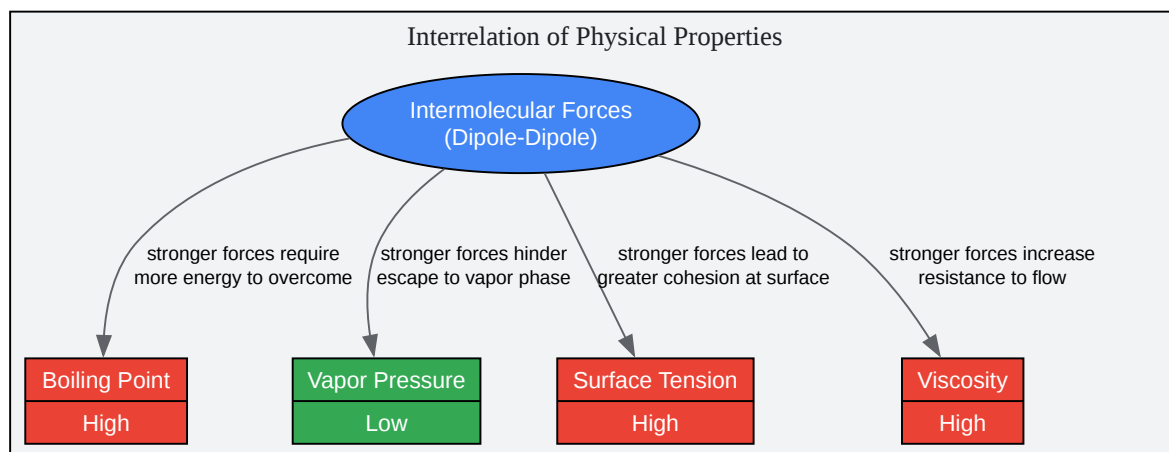
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Caption: Synthesis pathway for **dimethyl sulfite**.



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Caption: Workflow for physical property analysis.



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Caption: Influence of intermolecular forces.

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